Mechanistic Profiling of N-(4-Methylphenyl)-N-phenylformamide: A Comparative Reactivity Guide

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Compound of Interest

Compound Name:	*N-(4-methylphenyl)-N-phenylformamide*
CAS No.:	*10386-91-1*
Cat. No.:	*B14714785*

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Executive Summary: The Case for Asymmetric Diaryl Formamides

In the landscape of Vilsmeier-Haack formylation and amide-based catalysis, **N-(4-methylphenyl)-N-phenylformamide** (hereafter referred to as M-DPF) represents a critical "tunable" reagent. While N,N-Dimethylformamide (DMF) remains the industry standard for general formylation, its high reactivity often leads to poor regioselectivity and over-formylation in highly activated substrates (e.g., electron-rich heterocycles). Conversely, N,N-Diphenylformamide (DPF) offers superior selectivity but suffers from sluggish kinetics due to the electron-withdrawing nature of the two phenyl rings.

M-DPF bridges this gap. The presence of the para-methyl group on one aryl ring introduces a subtle inductive donation (+I effect, Hammett

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), increasing the electron density on the nitrogen relative to DPF without sacrificing the steric bulk required for selectivity. This guide objectively compares M-DPF against standard alternatives, elucidating the mechanistic nuances that drive its performance.

Mechanistic Architecture

To understand the utility of M-DPF, we must dissect its behavior in the Vilsmeier-Haack reaction. The mechanism hinges on the formation and stability of the active electrophile: the chloroiminium ion.

The Electronic "Push-Pull"

The efficacy of a Vilsmeier reagent depends on two competing factors:

- Nucleophilicity of the Carbonyl Oxygen: Required to attack the activating agent (POCl

  , SOCl

).
- Electrophilicity of the Iminium Carbon: Required to attack the aromatic substrate.
- DMF: The alkyl groups donate electron density, making the oxygen highly nucleophilic (fast reagent formation). The resulting iminium is moderately electrophilic but sterically unencumbered, leading to fast, non-selective reactions.
- DPF: The phenyl rings withdraw density via resonance, making the oxygen less nucleophilic (slow reagent formation).
- M-DPF: The p-tolyl group stabilizes the developing positive charge on nitrogen more effectively than a phenyl group, facilitating the initial attack on POCl

  compared to DPF, while the steric bulk ensures high regiocontrol.

Reaction Pathway Visualization

The following diagram illustrates the formation of the active Vilsmeier reagent from M-DPF and its subsequent reaction with a substrate.

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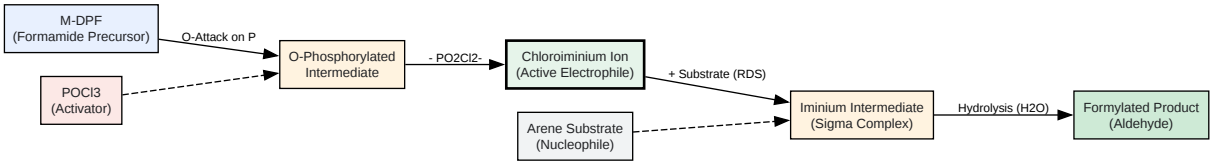


Figure 1: Vilsmeier-Haack pathway for M-DPF. The p-tolyl group stabilizes the Chloroiminium Ion.

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Comparative Performance Analysis

The following table contrasts M-DPF with the two most common alternatives: DMF and N-Methylformanilide (MFA).

Table 1: Comparative Profile of Formylating Agents

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Feature	DMF (Dimethylformamide)	MFA (N-Methylformanilide)	M-DPF (N-p-Tolyl-N-phenylformamide)
Structure	Dialkyl	Alkyl-Aryl	Diaryl (Asymmetric)
Reagent Formation Rate	Very Fast	Fast	Moderate
Electrophilicity (Iminium)	High	Moderate	Low (Tunable)
Steric Hindrance	Low	Moderate	High
Regioselectivity	Low (Often attacks multiple sites)	Moderate	High (favors para or least hindered)
Stability	Hydrolyzes easily	Moderate	High stability of intermediate
Primary Use Case	General purpose, unactivated arenes	Activated arenes (e.g., indoles)	Highly activated/sensitive substrates

Experimental Evidence: Rotational Barriers

The asymmetry of M-DPF allows for the study of rotational barriers around the C-N bond using Dynamic NMR (DNMR).

- Observation: At room temperature, M-DPF exhibits distinct signals for the cis and trans rotamers due to the partial double bond character of the C-N bond.
- Data Point: The rotational barrier (

) for diaryl formamides typically ranges from 14-16 kcal/mol, lower than DMF (~21 kcal/mol). This lower barrier is due to the "cross-conjugation" of the nitrogen lone pair with the aryl rings, which competes with the carbonyl conjugation.
- Implication: The increased lability of the C-N bond in M-DPF facilitates the reorganization required during the formation of the tetrahedral intermediate in the hydrolysis step.

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Experimental Protocols

Synthesis of **N-(4-Methylphenyl)-N-phenylformamide**

Self-Validating Logic: This protocol uses formic acid with azeotropic water removal to drive the equilibrium forward, ensuring high conversion without complex coupling reagents.

Reagents:

- N-(4-methylphenyl)aniline (p-Tolyl-phenylamine): 10 mmol
- Formic Acid (98%): 50 mmol (5 equiv.)
- Toluene: 50 mL (Solvent/Entrainer)

Procedure:

- Setup: Equip a 100 mL round-bottom flask with a Dean-Stark trap and a reflux condenser.
- Addition: Charge the flask with N-(4-methylphenyl)aniline and toluene. Add formic acid slowly.
- Reflux: Heat the mixture to reflux (approx. 110°C). Monitor the collection of water in the Dean-Stark trap.
- Completion: Continue reflux until water evolution ceases (approx. 4-6 hours). TLC (30% EtOAc/Hexane) should show disappearance of the amine spot.
- Workup: Cool to room temperature. Wash the organic layer with saturated NaHCO

  (2 x 20 mL) to remove excess acid, then with brine.
- Purification: Dry over Na

  SO

  , filter, and concentrate in vacuo. Recrystallize from ethanol to yield M-DPF as off-white crystals (Yield: ~85-90%).

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High-Selectivity Vilsmeier Formylation Protocol

Target Application: Formylation of 2-methoxynaphthalene (Nerolin) where high regioselectivity for the 1-position is desired over the 6-position.

Procedure:

- Activation: In a dry flask under N

  , dissolve M-DPF (1.2 equiv) in anhydrous 1,2-dichloroethane (DCE). Cool to 0°C.

- Reagent Formation: Add POCl

  (1.3 equiv) dropwise. Note: Unlike DMF, no immediate precipitate may form due to the solubility of the diaryl-chloroiminium salt. Stir at 25°C for 30 mins.

- Substrate Addition: Add 2-methoxynaphthalene (1.0 equiv) dissolved in DCE.

- Reaction: Heat to 60°C for 4 hours.

- Hydrolysis: Cool to 0°C. Quench with aqueous Sodium Acetate (2M) and stir vigorously for 1 hour to hydrolyze the stable iminium salt.

- Isolation: Extract with DCM, wash with water, and dry.

Decision Matrix: Selecting the Right Reagent

Use the following logic flow to determine if M-DPF is the correct choice for your specific synthesis.

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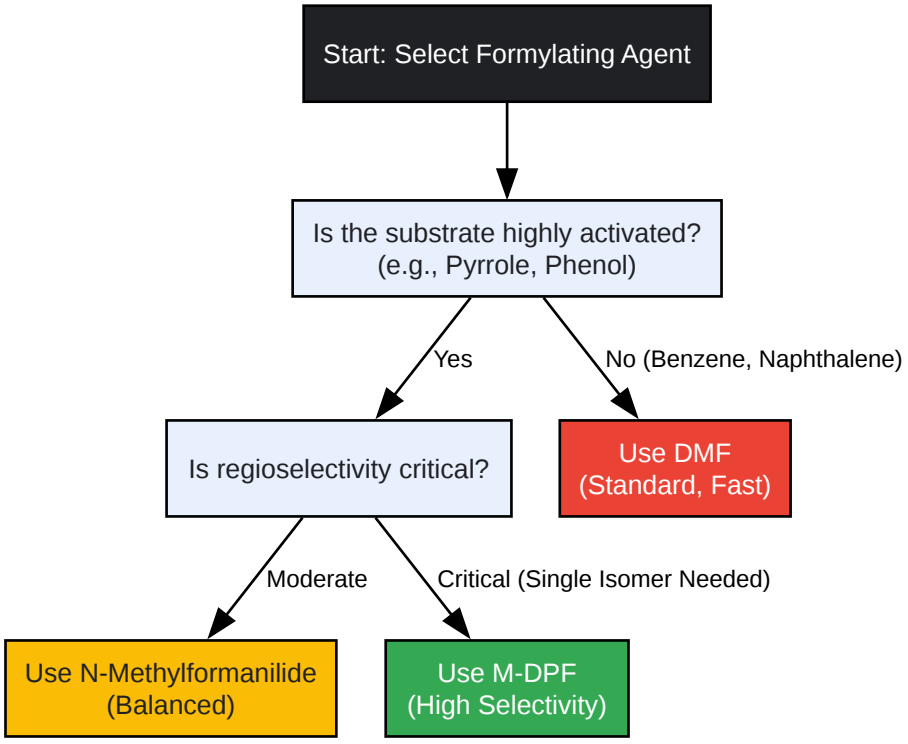


Figure 2: Decision Matrix for Vilsmeier Reagent Selection.

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